Application Note: High-Resolution Mass Spectrometry for Comprehensive Analysis of Ozokerite

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Compound of Interest		
Compound Name:	*OZOKERITE*	
Cat. No.:	*B1175080*	*Get Quote*

Audience: Researchers, scientists, and drug development professionals.

Introduction

Ozokerite, a naturally occurring mineral wax, is a complex mixture of solid, saturated hydrocarbons.[1][2] Its unique physical properties, such as a high melting point, make it a valuable ingredient in the cosmetic, pharmaceutical, and industrial sectors.[1][3] A thorough understanding of its chemical composition is crucial for quality control, product formulation, and safety assessment. High-resolution mass spectrometry (HRMS), particularly Fourier Transform Ion Cyclotron Resonance (FT-ICR) MS and Orbitrap MS, offers the necessary resolving power and mass accuracy to characterize such complex hydrocarbon mixtures at a molecular level.[4][5][6] This application note details a protocol for the analysis of **ozokerite** using HRMS.

Key Applications

- Quality Control: Ensuring batch-to-batch consistency of **ozokerite** composition.
- Product Development: Understanding the molecular makeup to optimize its function in formulations.
- Safety and Regulatory Compliance: Identifying and quantifying potentially harmful impurities.
- Geochemical Analysis: Determining the origin and maturity of **ozokerite** deposits.

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Experimental Protocols

1. Sample Preparation

Proper sample preparation is critical for obtaining high-quality and reproducible HRMS data.[7][8][9] The goal is to create a homogenous solution of the **ozokerite** sample that is compatible with the chosen ionization technique.

Materials:

- **Ozokerite** sample
- Toluene (or other suitable organic solvent like dichloromethane or chloroform)
- Methanol
- Acetonitrile
- Microcentrifuge tubes
- Vortex mixer
- Syringe filters (0.22 µm, PTFE)
- Autosampler vials

Protocol:

- Dissolution: Weigh approximately 1 mg of the **ozokerite** sample into a microcentrifuge tube.
- Add 1 mL of toluene to the tube.
- Vortex the mixture for 2 minutes or until the **ozokerite** is completely dissolved. Gentle heating in a water bath (40-50 °C) may be required to aid dissolution.
- Dilution: Take 100 µL of the dissolved **ozokerite** solution and dilute it with 900 µL of a 1:1 (v/v) methanol/acetonitrile mixture. This brings the final concentration to approximately 100 µg/mL.

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- Vortex the diluted sample for 30 seconds to ensure homogeneity.
- Filtration: Filter the diluted sample through a 0.22 µm PTFE syringe filter into a clean autosampler vial to remove any particulate matter.
- Blank Preparation: Prepare a blank sample using the same solvent mixture (1:1 v/v methanol/acetonitrile) and filter it in the same manner. This is crucial for background subtraction and identifying potential contaminants.

2. High-Resolution Mass Spectrometry Analysis

This protocol outlines the use of a high-resolution mass spectrometer, such as an Orbitrap or FT-ICR instrument, coupled with an appropriate ionization source. Atmospheric Pressure Photoionization (APPI) is often suitable for nonpolar compounds like hydrocarbons, while Electrospray Ionization (ESI) can be used to detect more polar, heteroatom-containing species. [10]

Instrumentation:

- High-Resolution Mass Spectrometer (e.g., Thermo Scientific™ Orbitrap Exploris™ 120 or a 7T FT-ICR MS)
- Ionization Source (e.g., APPI or ESI)
- Liquid Chromatography system (optional, for separation prior to MS analysis)

Instrument Parameters (Example for Orbitrap):

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Parameter	Setting
Ionization Mode	Positive APPI
Sheath Gas Flow Rate	40 arb
Aux Gas Flow Rate	10 arb
Vaporizer Temperature	350 °C
Capillary Temperature	320 °C
S-Lens RF Level	50
Mass Range	m/z 150-1200
Resolution	120,000 @ m/z 200
AGC Target	1e6
Maximum Injection Time	50 ms

Data Acquisition:

- Inject the blank sample first to condition the system and acquire a background spectrum.
- Inject the prepared **ozokerite** sample.
- Acquire data in full scan mode to capture all ions within the specified mass range.

3. Data Processing and Analysis

The high-resolution data allows for the confident assignment of elemental compositions to the measured masses.

Software:

- Instrument-specific data analysis software (e.g., Thermo Scientific™ FreeStyle™, Xcalibur™)
- Compound Discoverer™ or similar software for untargeted analysis.

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Protocol:

- Background Subtraction: Subtract the blank spectrum from the sample spectrum to remove solvent- and system-related peaks.
- Formula Assignment: Assign elemental formulas to the accurate masses detected. The high mass accuracy of the instrument (typically < 3 ppm) significantly reduces the number of possible elemental compositions for each peak.[4] Common adducts in positive ion mode should be considered (e.g., $[M+H]^+$, $[M+Na]^+$).
- Data Visualization: Use Kendrick Mass Defect (KMD) plots and van Krevelen diagrams to visualize the complex data and identify homologous series of compounds (e.g., differing by a CH_2 group).
- Compound Identification: Tentatively identify compound classes based on their elemental composition (e.g., hydrocarbons (C, H), and heteroatomic species containing oxygen (O) or sulfur (S)).

Data Presentation

The complex data generated by HRMS can be summarized to highlight the distribution of different compound classes within the **ozokerite** sample.

Table 1: Representative Compound Classes Identified in **Ozokerite** by HRMS

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Compound Class	General Formula	m/z Range Observed	Relative Abundance (%)
Alkanes (Paraffins)	C_nH_{2n+2}	300 - 800	75
Cycloalkanes (Naphthenes)	C_nH_{2n}	300 - 750	15
Aromatic Hydrocarbons	C_nH_{2n-x}	250 - 600	5
Oxygen-Containing Species	$C_xH_YO_n$	350 - 700	3
Sulfur-Containing Species	$C_xH_YS_n$	350 - 700	2

Note: The data presented in this table is representative and will vary depending on the specific **ozokerite** sample.

Visualizations

Experimental Workflow Diagram

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Figure 1. Ozokerite Analysis Workflow

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